

Application Notes and Protocols for Preparing E-64c Stock Solutions

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Compound of Interest

Compound Name: E-64c

Cat. No.: B554940

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These application notes provide detailed protocols for the preparation, storage, and handling of **E-64c** stock solutions for various experimental applications. **E-64c**, also known as Loxistatin Acid, is a potent, irreversible, and cell-permeable inhibitor of cysteine proteases such as cathepsins and calpains.[1][2] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative data for **E-64c**, facilitating easy reference for experimental planning.

Property	Value	References
Molecular Weight	314.4 g/mol	[2][3]
CAS Number	76684-89-4	[2][3]
Appearance	Crystalline solid	[2][3]
Purity	≥98%	[3]
Solubility		
DMSO	≥31.4 mg/mL (~100 mM)	[2]
Ethanol	≥111.8 mg/mL (~355 mM)	[2]
DMF	30 mg/mL (~95 mM)	[3]
PBS (pH 7.2)	1 mg/mL (~3.18 mM)	[3]
Water	Insoluble	[2]
Storage of Powder	-20°C for up to 4 years	[2][3]
Storage of Stock Solutions		
in DMSO/Ethanol	-20°C for several months	[2]
in DMSO	-80°C for up to 1 year, -20°C for 1 month	[1]
Typical Working Concentration	1-10 µM	[2][4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **E-64c** in Dimethyl Sulfoxide (DMSO), a common solvent for this inhibitor.

Materials:

- **E-64c** powder

- Anhydrous or high-purity DMSO[5][6]
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile filter tips
- Vortex mixer
- Analytical balance

Procedure:

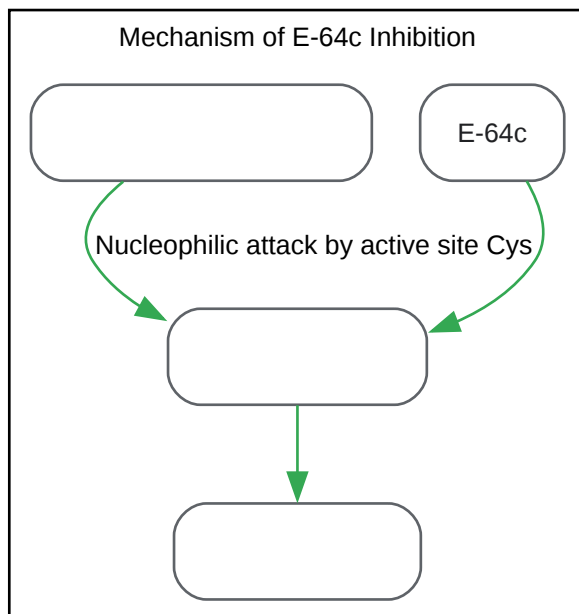
- Equilibration: Allow the vial of **E-64c** powder to warm to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out the desired amount of **E-64c** powder using an analytical balance. To prepare 1 mL of a 10 mM stock solution, you will need 3.144 mg of **E-64c** (Molecular Weight = 314.4 g/mol). Calculation: $(10 \text{ mmol/L}) * (1 \text{ L}/1000 \text{ mL}) * (314.4 \text{ g/mol}) * (1000 \text{ mg/g}) * 1 \text{ mL} = 3.144 \text{ mg}$
- Dissolution: Add the appropriate volume of DMSO to the **E-64c** powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly for 1-2 minutes until the **E-64c** is completely dissolved. [2] Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.[2]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for several months or at -80°C for up to a year.[1][2]

Visualizations

Mechanism of Action: E-64c Inhibition of Cysteine Proteases

E-64c is an epoxide that irreversibly inhibits cysteine proteases.[7] The inhibitory mechanism involves the nucleophilic attack of the active site cysteine thiol group on the epoxide ring of **E-**

64c, forming a stable covalent thioether bond.[7][8] This covalent modification permanently inactivates the enzyme.

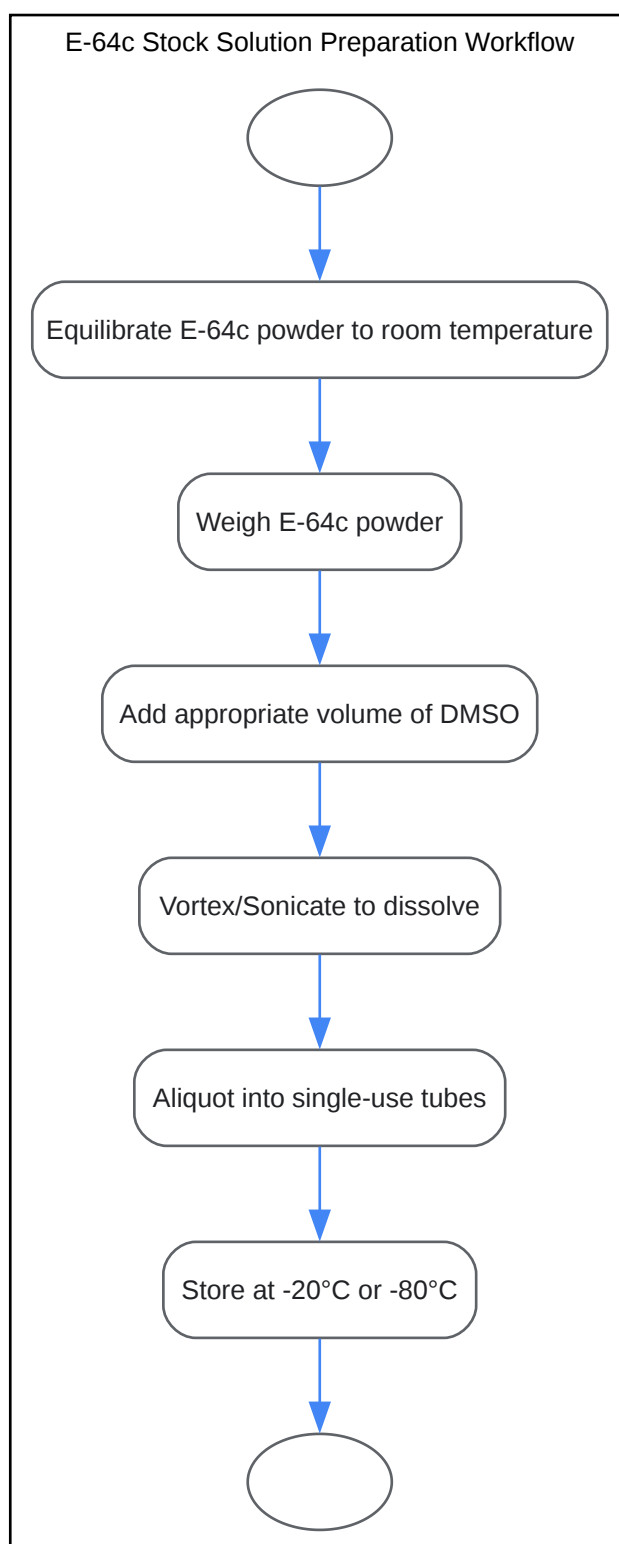


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Caption: Mechanism of irreversible inhibition of cysteine proteases by **E-64c**.

Experimental Workflow: Preparation of E-64c Stock Solution

The following diagram illustrates the logical workflow for the preparation of an **E-64c** stock solution for use in downstream experiments.



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Caption: Workflow for preparing an **E-64c** stock solution.

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